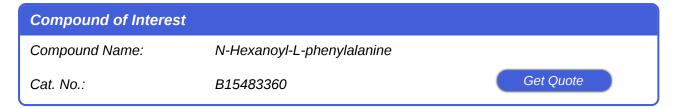


Navigating the Solubility Landscape of N-Hexanoyl-L-phenylalanine: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N-Hexanoyl-L-phenylalanine is a lipoamino acid, a class of molecules gaining interest in various fields, including drug delivery, material science, and cosmetics, due to their amphiphilic nature and biocompatibility. A fundamental physicochemical property governing the application and formulation of this compound is its solubility in different solvent systems. This technical guide provides a comprehensive overview of the available solubility data for structurally related compounds, outlines detailed experimental protocols for solubility determination, and offers a theoretical framework for understanding the solubility of N-acylated amino acids. Due to a lack of specific quantitative solubility data for **N-Hexanoyl-L-phenylalanine** in publicly available literature, this guide leverages data from its parent amino acid, L-phenylalanine, and a closely related N-acylated derivative, N-Acetyl-L-phenylalanine, to provide a predictive and methodological resource for researchers.

Theoretical Considerations: The Impact of N-Acylation on Solubility

Amino acids are zwitterionic molecules, exhibiting both acidic and basic functional groups, which generally confers good solubility in polar solvents like water. The addition of an acyl group to the alpha-amino group, in this case, a hexanoyl chain, significantly alters the molecule's physicochemical properties.



The introduction of the six-carbon hexanoyl chain increases the lipophilicity of the L-phenylalanine molecule. This modification is expected to decrease its solubility in polar solvents such as water and increase its solubility in organic solvents. The longer the acyl chain, the more pronounced this effect is anticipated to be. Fatty acid amides, including N-acylated amino acids, generally exhibit limited aqueous solubility.

Quantitative Solubility Data of Related Compounds

While specific data for **N-Hexanoyl-L-phenylalanine** is not available, the following tables summarize the quantitative solubility of L-phenylalanine and N-Acetyl-L-phenylalanine in various solvents. This information serves as a valuable baseline for estimating the solubility of **N-Hexanoyl-L-phenylalanine**.

Table 1: Solubility of L-Phenylalanine in Water at Various Temperatures

Temperature (K)	Solubility (g / 100g Water)
273.15	2.02
283.15	2.39
293.15	2.82
303.15	3.32
313.15	3.92
323.15	4.64
333.15	5.49
343.15	6.51

Table 2: Solubility of L-Phenylalanine in Aqueous Ethanol and Methanol Solutions at 298.15 K



Solvent System	Mole Fraction of Alcohol	Solubility (Mole Fraction x 10³)
Ethanol-Water	0.000	3.01
0.057	1.84	
0.123	0.98	_
0.199	0.53	_
0.292	0.27	_
0.409	0.14	_
0.562	0.07	_
0.771	0.03	_
Methanol-Water	0.000	3.01
0.109	1.95	
0.235	1.21	_
0.386	0.71	_
0.571	0.40	_
0.806	0.21	_

Table 3: Solubility of N-Acetyl-L-phenylalanine in Various Solvents at 25°C

Solvent	Solubility (w%)
Water	0.73
Acetone	4.3
Ethyl Acetate	0.79
Chloroform	0.34

Experimental Protocols for Solubility Determination



The following are detailed methodologies for determining the solubility of a compound like **N-Hexanoyl-L-phenylalanine**. These protocols are based on established methods used for amino acids and their derivatives.

Isothermal Shake-Flask Method

This is a widely used and reliable method for determining equilibrium solubility.

Materials:

- N-Hexanoyl-L-phenylalanine
- Selected solvents of interest
- · Thermostatically controlled shaker bath or incubator
- Analytical balance
- Centrifuge
- Volumetric flasks and pipettes
- Analytical instrumentation for quantification (e.g., HPLC-UV, UV-Vis spectrophotometer)

Procedure:

- Add an excess amount of N-Hexanoyl-L-phenylalanine to a known volume of the solvent in a sealed vial. The presence of undissolved solid is crucial to ensure saturation.
- Place the vials in a thermostatically controlled shaker bath set to the desired temperature (e.g., 25°C or 37°C).
- Agitate the samples for a predetermined period (e.g., 24, 48, or 72 hours) to ensure equilibrium is reached. Preliminary experiments should be conducted to determine the time required to reach equilibrium.
- After the equilibration period, allow the vials to stand undisturbed at the set temperature to allow the undissolved solid to settle.



- Centrifuge the samples at a high speed to pellet any remaining suspended solid.
- Carefully withdraw a known aliquot of the supernatant.
- Dilute the aliquot with a suitable solvent to a concentration within the linear range of the analytical method.
- Quantify the concentration of N-Hexanoyl-L-phenylalanine in the diluted sample using a validated analytical method (e.g., HPLC-UV).
- Calculate the original concentration in the saturated solution to determine the solubility.

Gravimetric Method

This method is suitable for determining solubility in volatile solvents.

Materials:

- N-Hexanoyl-L-phenylalanine
- · Selected volatile solvents
- Thermostatically controlled water bath
- Analytical balance
- Filtration apparatus (e.g., syringe filters)
- Oven or vacuum desiccator

Procedure:

- Prepare a saturated solution as described in the isothermal shake-flask method (Steps 1-5).
- Carefully withdraw a known volume of the clear supernatant and transfer it to a pre-weighed container.
- Evaporate the solvent completely in an oven at a temperature below the decomposition point of the compound or in a vacuum desiccator.

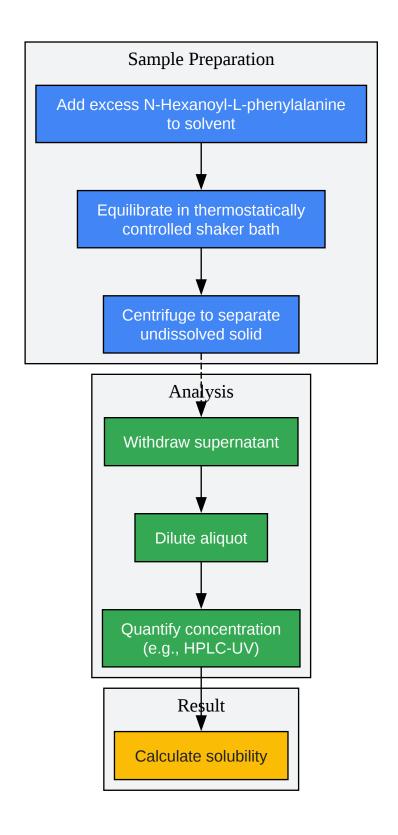


- Once the solvent is fully evaporated and a constant weight is achieved, weigh the container with the dried solute.
- The difference in weight gives the mass of the dissolved N-Hexanoyl-L-phenylalanine.
- Calculate the solubility based on the mass of the solute and the initial volume of the supernatant.

Mandatory Visualizations

The following diagrams illustrate the logical workflow for experimental solubility determination and a potential signaling pathway where N-acylated amino acids might be involved.

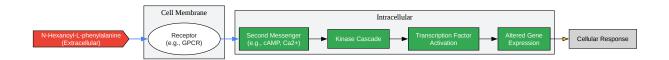




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Caption: Experimental workflow for solubility determination.





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Caption: Hypothetical signaling pathway for N-acylated amino acids.

Conclusion

This technical guide provides a foundational resource for researchers working with **N-Hexanoyl-L-phenylalanine**. While direct solubility data is currently unavailable, the information on L-phenylalanine and N-Acetyl-L-phenylalanine offers a strong predictive basis. The detailed experimental protocols provided herein will enable researchers to generate precise and reliable solubility data for **N-Hexanoyl-L-phenylalanine** in various solvent systems, which is critical for its formulation and application in scientific and industrial settings. The provided visualizations offer a clear workflow for these experiments and a conceptual framework for its potential biological activity.

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